Essential Safety and Operational Guide for 5-Methylcyclocytidine Hydrochloride

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Compound of Interest

Compound Name:	*5-Methylcyclocytidine hydrochloride*
Cat. No.:	*B12397381*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Methylcyclocytidine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Methylcyclocytidine hydrochloride** and related compounds is presented below. This information is crucial for safe handling and storage.

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Property	5-Methylcyclocytidine hydrochloride	5-Methylcytidine	5-Methylcytosine hydrochloride
Molecular Formula	C10H14ClN3O4[1]	C10H15N3O5[2]	C5H8ClN3O
Molecular Weight	275.69 g/mol [1]	257.25 g/mol [2]	161.59 g/mol
Appearance	Not specified	White solid[2]	Solid
Solubility	Not specified	Soluble in water[2]	Not specified
Melting Point	Not specified	212 - 215 °C[2]	298 °C
Hazard Statements	Not specified	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[3]	Not classified as hazardous[4]

Operational Plan: Handling Procedures

Adherence to the following step-by-step procedures is mandatory to ensure the safe handling of **5-Methylcyclocytidine hydrochloride**.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid form to avoid dust formation.[2][4]
- Ensure easy access to an eyewash station and a safety shower.

Personal Protective Equipment (PPE):

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- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[2][5][6][7]
- Skin Protection:
  - Wear a lab coat or a long-sleeved gown. For activities with a higher risk of contamination, consider a disposable gown.[5][6]
  - Use appropriate chemical-resistant gloves. Double gloving is recommended when handling hazardous drugs.[5][6] Gloves should be changed regularly or immediately if contaminated.[5]
- Respiratory Protection: Under normal use conditions with adequate engineering controls, respiratory protection may not be required.[2] However, if dust formation is likely, a NIOSH-approved respirator is recommended.[8]

Weighing and Reconstitution

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the work area within the chemical fume hood by lining it with absorbent pads.
- Weighing: Carefully weigh the desired amount of the solid compound. Avoid creating dust. Use a spatula for transfer.
- Reconstitution: If preparing a solution, add the solvent slowly to the solid to prevent splashing. Ensure the container is securely capped before mixing.

Storage

- Store **5-Methylcyclocytidine hydrochloride** in a tightly closed container in a dry and well-ventilated place.[2][4]
- Keep away from incompatible materials such as oxidizing agents.[2]

Disposal Plan

Proper disposal of **5-Methylcyclocytidine hydrochloride** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

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- Waste Collection:
  - Collect all waste materials, including excess solid compound, contaminated lab supplies (e.g., pipette tips, gloves, absorbent pads), and empty containers, in a designated and clearly labeled hazardous waste container.
- Waste Treatment:
  - Do not dispose of this chemical down the drain or in regular trash.
- Container Disposal:
  - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
- Final Disposal:
  - All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Emergency Procedures

In the event of accidental exposure, follow these immediate first-aid measures.

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Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.

Spill Response:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection if dust is present.
- Cover the spill with an inert absorbent material.
- Carefully sweep or scoop up the material and place it in a sealed container for disposal.[2]
- Clean the spill area with a suitable decontaminating solution.

Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **5-Methylcyclocytidine hydrochloride**.

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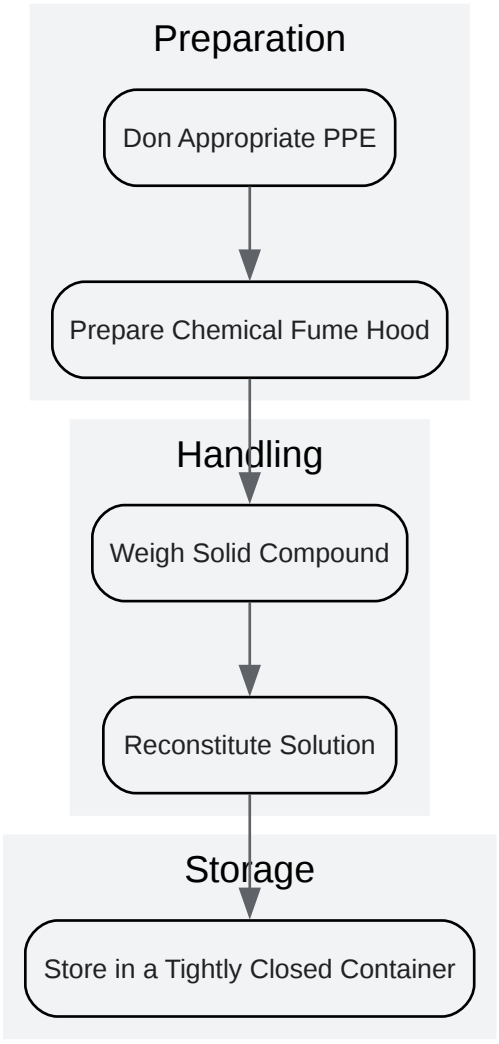

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Caption: Workflow for Handling **5-Methylcyclocytidine hydrochloride**.

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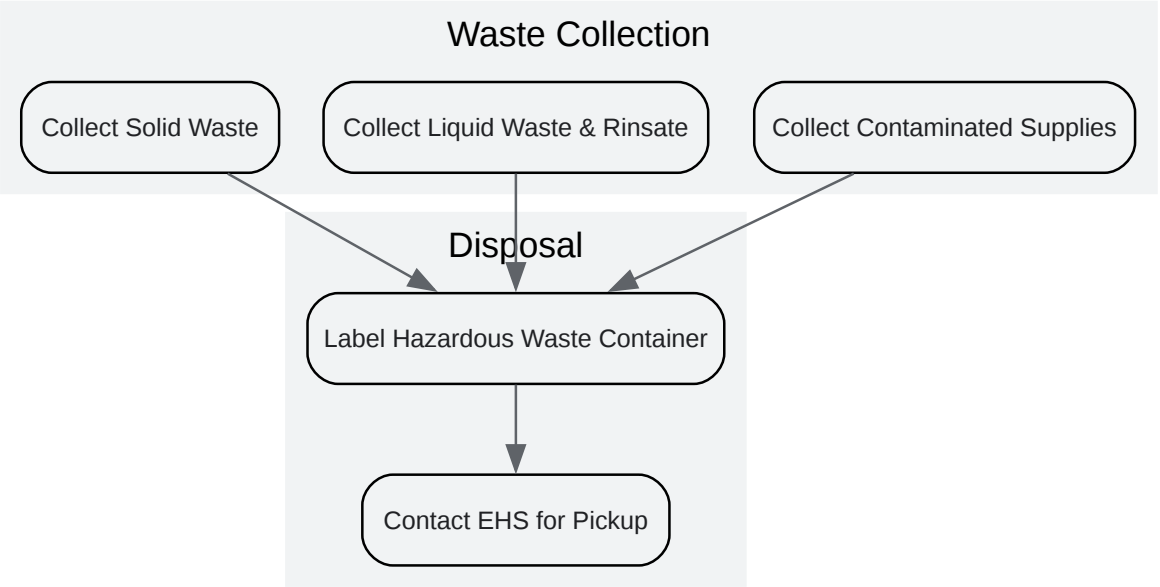

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Caption: Waste Disposal Workflow for **5-Methylcyclocytidine hydrochloride**.

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